

Personal protective equipment for handling Uridine-13C9

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Compound of Interest

Compound Name: Uridine-13C9

Cat. No.: B12370383

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Essential Safety and Handling Guide for Uridine-13C9

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Uridine-13C9**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

I. Hazard Identification and Personal Protective Equipment (PPE)

Uridine-13C9 is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Uridine-13C9**.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Disposable nitrile or latex gloves are generally suitable. Change gloves frequently, especially if contaminated. Avoid petroleum-based hand creams which may increase glove permeability.[2]
Eye Protection	Safety glasses with side shields or goggles	Must meet ANSI Z.87.1 standards. A face shield should be worn over safety glasses if there is a splash hazard.
Skin and Body Protection	Laboratory coat	A full-length lab coat, worn fully buttoned with sleeves rolled down, is required.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of dust or aerosols. If ventilation is inadequate, a respirator may be required.
Footwear	Closed-toe shoes	Sandals or other open-toed shoes are strictly prohibited in the laboratory.

II. Operational Plan: Step-by-Step Handling Protocol

A. Preparation and Weighing:

- **Work Area Setup:** Designate a specific area for handling **Uridine-13C9** within a certified chemical fume hood. Ensure the work surface is clean and uncluttered.

- Don PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Weighing: If weighing the solid compound, perform this task within the fume hood to minimize inhalation exposure. Use a tared, sealed container for weighing to prevent dispersal of the powder.

B. Solution Preparation:

- Solvent Addition: Slowly add the desired solvent to the vessel containing the pre-weighed **Uridine-13C9**.
- Mixing: Cap the vessel securely before mixing or vortexing to prevent splashes or aerosol generation.

C. Experimental Use:

- General Handling: Always handle solutions containing **Uridine-13C9** with care to avoid splashes and spills.
- Equipment: Use appropriate, clean laboratory equipment. All equipment that comes into contact with the compound should be decontaminated after use.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

III. Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection if necessary. Absorb liquid spills with an inert material. For solid spills, carefully scoop the material into a container for disposal. Decontaminate the spill area.

IV. Disposal Plan

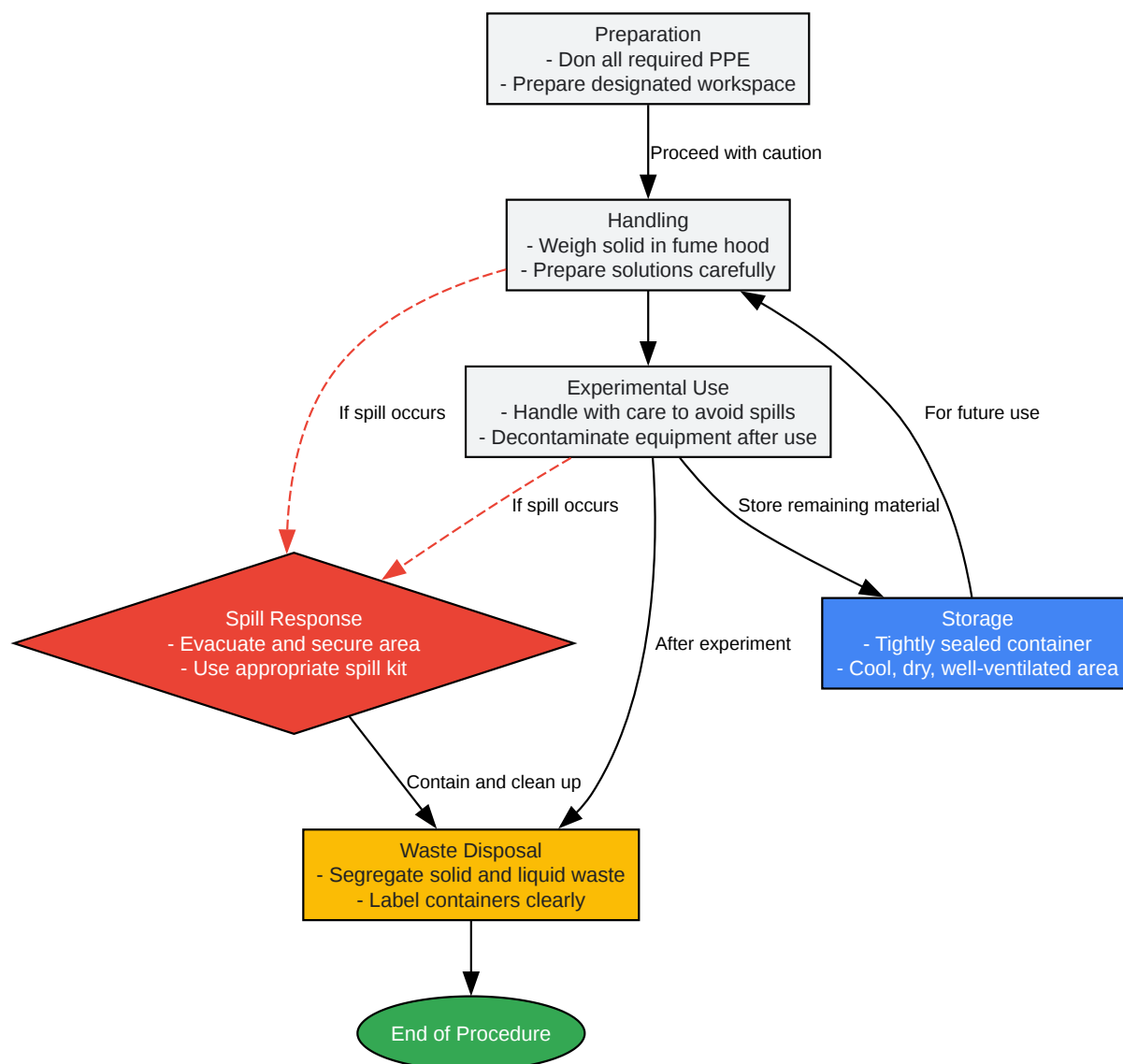
All waste containing **Uridine-13C9** must be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect any solid **Uridine-13C9** waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste containing **Uridine-13C9** in a designated, sealed, and clearly labeled waste container.
- Container Disposal: Empty containers should be rinsed thoroughly with an appropriate solvent. The rinsate should be collected as liquid waste. Dispose of the decontaminated container according to institutional guidelines.

V. Storage

Store **Uridine-13C9** in a tightly closed container in a cool, dry, and well-ventilated area. Some suppliers recommend storage in a freezer at -20°C and protection from light.

Handling Workflow Diagram



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Caption: Workflow for the safe handling of **Uridine-13C9**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. ehs.princeton.edu [ehs.princeton.edu]
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